

# Personal protective equipment for handling (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

|                |   |
|----------------|---|
| Compound Name: | (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one |
| Cat. No.:      | B1333545                                    |

[Get Quote](#)

## Essential Safety and Handling Guide for (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one** (CAS No: 32780-06-6) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

## Hazard Identification and Personal Protective Equipment (PPE)

**(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one** is classified with specific hazards that necessitate the use of appropriate personal protective equipment.

Hazard Summary:

| Hazard Statement                                  | GHS Code | Citations           |
|---|----------|---------------------|
| Harmful if swallowed                              | H302     | <a href="#">[1]</a> |
| Causes skin irritation                            | H315     | <a href="#">[2]</a> |
| Causes serious eye irritation                     | H319     | <a href="#">[2]</a> |
| May cause respiratory irritation                  | H335     | <a href="#">[2]</a> |
| Harmful to aquatic life with long lasting effects | H412     | <a href="#">[1]</a> |

Required Personal Protective Equipment (PPE):

| PPE Category           | Specification   | Citations                               |
|------------------------|---|---|
| Eye Protection         | Chemical safety goggles or a full-face shield.  | <a href="#">[2]</a> <a href="#">[3]</a> |
| Hand Protection        | Chemically resistant gloves (e.g., nitrile or neoprene).<br>Inspect gloves for tears or holes before each use.      | <a href="#">[2]</a> <a href="#">[3]</a> |
| Body Protection        | A laboratory coat or a chemical-resistant apron.  | <a href="#">[2]</a> <a href="#">[3]</a> |
| Respiratory Protection | Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhaling vapors or dust. | <a href="#">[2]</a> <a href="#">[3]</a> |

## Physical and Chemical Properties

| Property          | Value   | Citations   |
|-------------------|---|---|
| CAS Number        | 32780-06-6  | <a href="#">[1]</a> <a href="#">[4]</a>   |
| Molecular Formula | C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>  | <a href="#">[4]</a> <a href="#">[5]</a>   |
| Molecular Weight  | 116.12 g/mol  | <a href="#">[4]</a> <a href="#">[5]</a>   |
| Appearance        | Off-white powder solid or colorless viscous liquid  | <a href="#">[3]</a> <a href="#">[5]</a>   |
| Melting Point     | 39 - 45 °C  | <a href="#">[3]</a>   |
| Storage           | Store in a cool, dry, and well-ventilated place. Keep container tightly sealed. Recommended storage at 2-8°C. | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> |

## Experimental Protocol: Safe Handling and Operational Plan

This protocol outlines the step-by-step procedure for the safe handling of **(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one**.

### Step 1: Preparation and Precautionary Measures

- Ensure the work area, specifically the chemical fume hood, is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are accessible.
- Don all required PPE as specified in the table above.
- Keep the Safety Data Sheet (SDS) readily available for reference.

### Step 2: Chemical Handling

- Conduct all manipulations of the compound within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[3\]](#)

- Avoid direct contact with skin and eyes.[3]
- When weighing the solid form, do so carefully to avoid creating dust.
- Do not eat, drink, or smoke in the handling area.[1]

#### Step 3: Post-Handling Procedures

- Tightly seal the container after use.
- Decontaminate the work surface with an appropriate solvent.
- Remove and wash contaminated clothing before reuse.[3]
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2]

## Emergency and First Aid Procedures

| Exposure Route | First Aid Measures  | Citations                               |
|----------------|---|---|
| Ingestion      | Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.<br><a href="#">[1]</a>                                | <a href="#">[1]</a>                     |
| Skin Contact   | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.                 | <a href="#">[2]</a>                     |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.                    | <a href="#">[1]</a> <a href="#">[3]</a> |
| Inhalation     | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell. <a href="#">[2]</a> | <a href="#">[2]</a>                     |

## Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

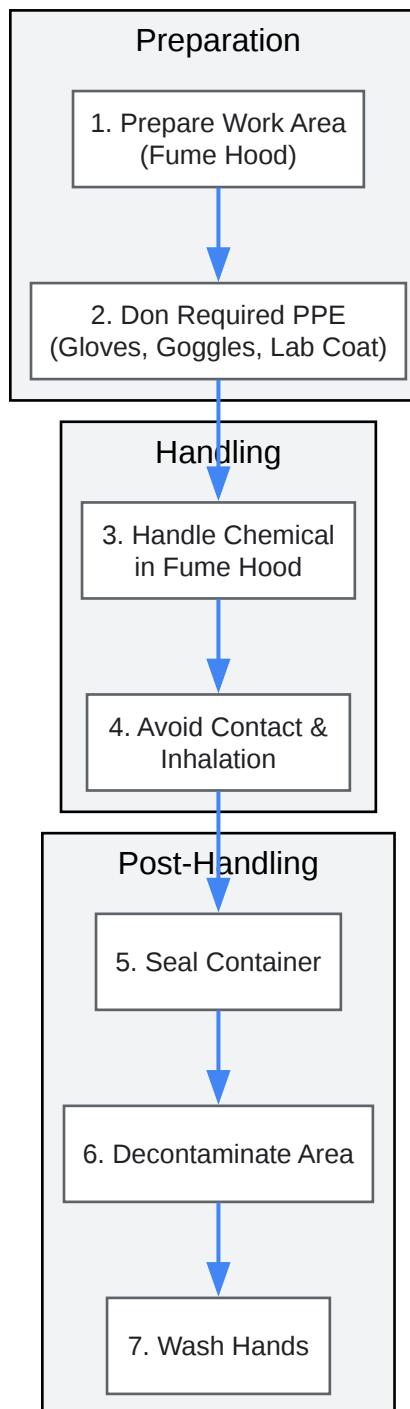
### Experimental Protocol: Waste Segregation and Disposal

- Waste Identification: All waste containing **(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one** must be treated as hazardous chemical waste.[\[7\]](#)
- Waste Segregation:
  - Solid Waste: Collect contaminated items (e.g., filter paper, gloves, weighing boats) in a designated, sealed, and clearly labeled hazardous waste container.[\[7\]](#)

- Liquid Waste: Collect all liquid waste containing the compound in a separate, leak-proof, and labeled hazardous waste container. Do not mix with incompatible waste streams.[7]
- Labeling: Ensure all waste containers are labeled with "Hazardous Waste," the chemical name, and associated hazards (e.g., "Irritant," "Harmful if Swallowed").
- Storage: Store sealed waste containers in a designated satellite accumulation area away from general lab traffic.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department, following all local and national regulations.[1][2]

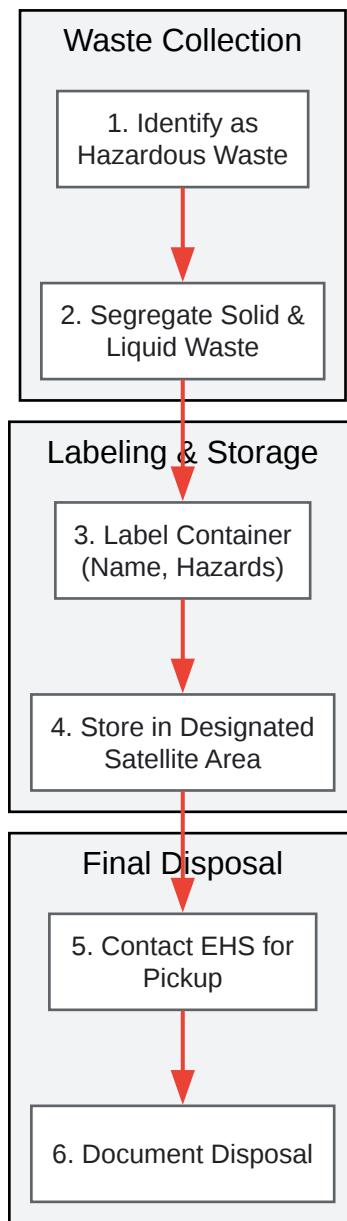
## Visual Workflow Diagrams

## Safe Handling Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one**.

## Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Step-by-step process for the disposal of chemical waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 5-(hydroxymethyl)dihydrofuran-2(3H)-one - Safety Data Sheet [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. (S)-(+)-Dihydro-5-(hydroxymethyl)-2(3H)-furanone (95%) - Amerigo Scientific [amerigoscientific.com]
- 5. (R)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one [myskinrecipes.com]
- 6. chemimpex.com [chemimpex.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333545#personal-protective-equipment-for-handling-s-5-hydroxymethyl-dihydrofuran-2-3h-one>]

---

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)